

Application Note and Protocols for the Analysis of High-Purity Sedaxane

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Compound of Interest

Compound Name: Sedaxane

Cat. No.: B1681717

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Introduction

Sedaxane is a broad-spectrum fungicide belonging to the chemical class of pyrazole-carboxamides. It is primarily utilized as a seed treatment to protect a variety of crops from seed- and soil-borne fungal diseases.[1][2] The mode of action of **Sedaxane** is the inhibition of the succinate dehydrogenase (SDH) enzyme, also known as Complex II, in the mitochondrial respiratory chain of fungi.[1][2][3] This inhibition disrupts the tricarboxylic acid (TCA) cycle and electron transport, ultimately leading to the cessation of fungal respiration and growth.[1][4] Given its targeted mechanism and widespread agricultural use, the accurate and sensitive analytical determination of **Sedaxane** residues in various matrices is crucial for regulatory compliance, environmental monitoring, and ensuring food safety.

This document provides detailed application notes and experimental protocols for the quantitative analysis of high-purity **Sedaxane** using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS). A high-purity **Sedaxane** reference standard is essential for the accuracy and reliability of these analytical methods.

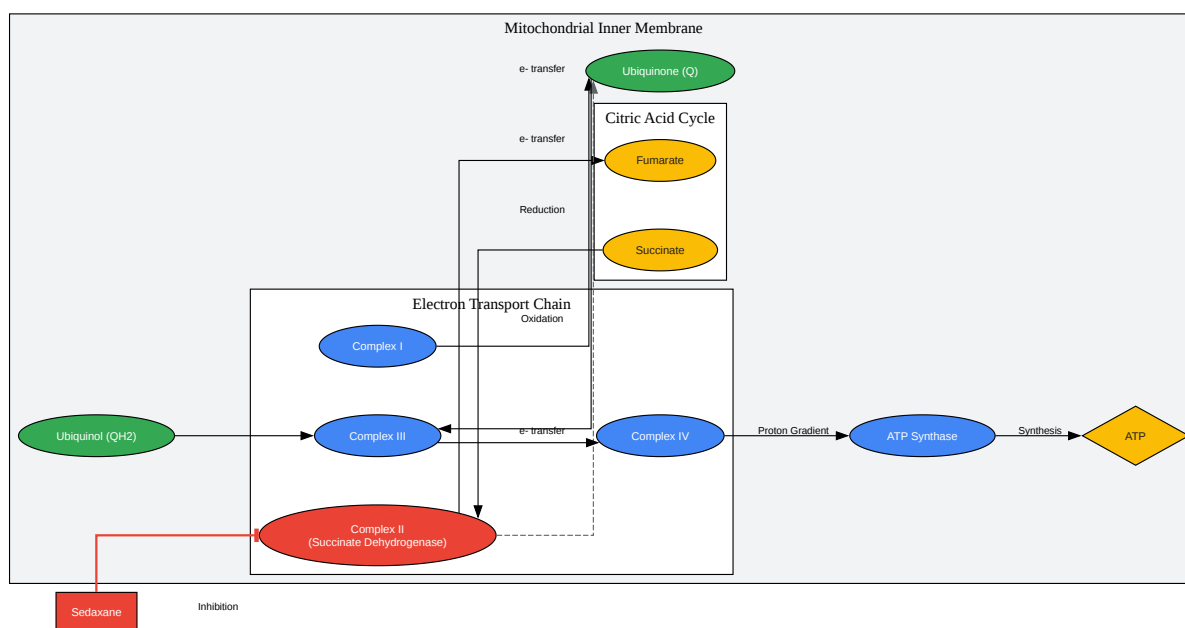
Data Presentation

The following table summarizes typical quantitative data for the analysis of **Sedaxane** in various matrices using LC-MS/MS. These values are indicative and may vary depending on the specific instrumentation, matrix, and experimental conditions.

Parameter	Soil	Water	Agricultural Products (e.g., Cereals)
Typical Retention Time (min)	~6.7 - 7.2	~6.7 - 7.2	~4.7 - 5.1
Limit of Detection (LOD)	0.003 mg/kg[5]	0.015 µg/L	Not explicitly stated, but can be estimated from LOQ
Limit of Quantification (LOQ)	0.0001 mg/kg[6][7]	0.05 µg/L[8]	0.010 mg/kg[5]
Recovery (%)	70-110%[6]	70-110%[8]	70-120%[9]

Signaling Pathway of Sedaxane

Sedaxane targets and inhibits the succinate dehydrogenase (SDH) complex (Complex II) in the inner mitochondrial membrane of fungal cells. This enzyme is a key component of both the citric acid cycle and the electron transport chain. By binding to the ubiquinone-binding site (Q-site) of the SDH complex, **Sedaxane** blocks the transfer of electrons from succinate to ubiquinone. This disruption of the electron flow halts cellular respiration and energy production, leading to fungal cell death.[1][4][10]



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Caption: Mechanism of action of **Sedaxane** via inhibition of Complex II.

Experimental Protocols

Sample Preparation: QuEChERS Method for Agricultural Products

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for the analysis of pesticide residues in food matrices.

[9]

Materials:

- High-purity **Sedaxane** reference standard
- Acetonitrile (ACN), HPLC grade
- Magnesium sulfate (anhydrous)
- Sodium chloride (NaCl)
- Trisodium citrate dihydrate
- Disodium hydrogen citrate sesquihydrate
- Dispersive solid-phase extraction (d-SPE) tubes containing primary secondary amine (PSA) sorbent and magnesium sulfate
- Centrifuge tubes (50 mL)
- Centrifuge

Procedure:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add the QuEChERS extraction salts (e.g., 4 g MgSO_4 , 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate).

- Immediately shake vigorously for 1 minute.
- Centrifuge at ≥ 3000 rpm for 5 minutes.
- Transfer an aliquot of the upper acetonitrile layer to a d-SPE tube.
- Shake for 30 seconds.
- Centrifuge at high speed for 5 minutes.
- The supernatant is ready for LC-MS/MS analysis.

Sample Preparation: Solid-Phase Extraction (SPE) for Water Samples

This protocol is adapted from the US EPA method for the analysis of **Sedaxane** in water.[\[11\]](#)

Materials:

- High-purity **Sedaxane** reference standard
- Methanol (MeOH), HPLC grade
- Acetonitrile (ACN), HPLC grade
- Ultrapure water
- Solid-phase extraction (SPE) cartridges (e.g., Oasis™ HLB)
- Vacuum manifold

Procedure:

- Condition the SPE cartridge with methanol followed by ultrapure water.
- Load the water sample onto the cartridge.
- Wash the cartridge with water to remove interferences.

- Elute the **Sedaxane** from the cartridge with acetonitrile.
- The eluate can be concentrated and reconstituted in a suitable solvent for LC-MS/MS analysis.

Instrumental Analysis: LC-MS/MS

The following are typical LC-MS/MS parameters for the analysis of **Sedaxane**.^{[6][11]}

Liquid Chromatography (LC) Conditions:

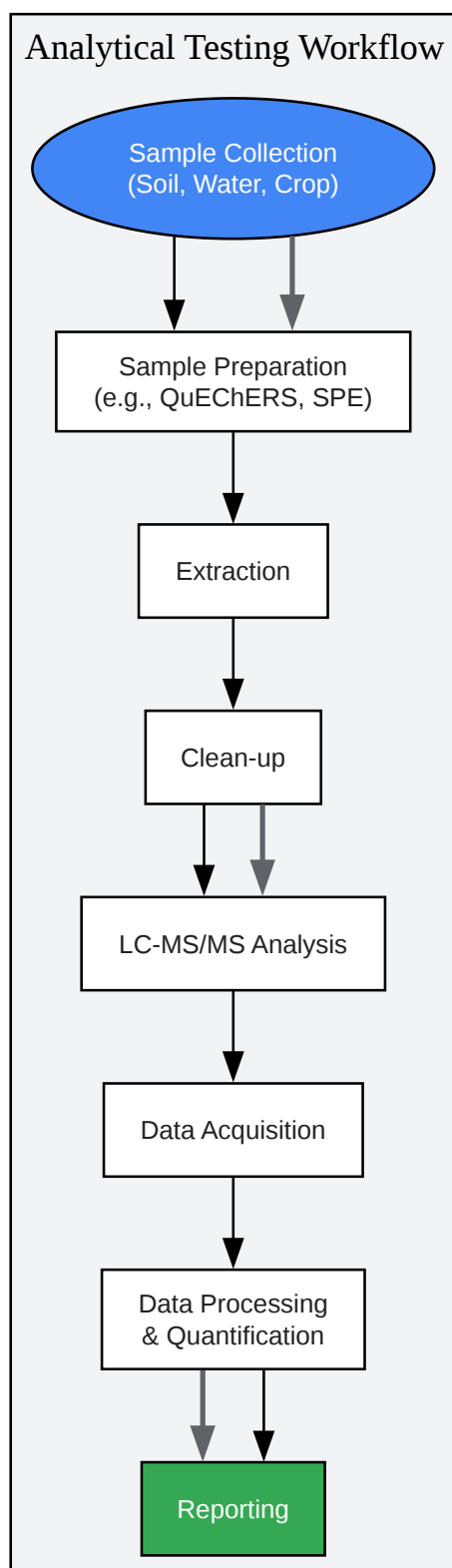
- Column: C18 reversed-phase column (e.g., Phenomenex Luna C18(2) 3 µm 50 x 3 mm)
- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid
- Flow Rate: 0.5 mL/min
- Injection Volume: 10-50 µL
- Column Temperature: 50°C

Mass Spectrometry (MS/MS) Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Negative
- Scan Type: Multiple Reaction Monitoring (MRM)
- Precursor Ion (m/z): 330.2
- Product Ions (m/z): 131.1 and 91.1
- Collision Gas: Nitrogen

Analytical Workflow

The general workflow for the analytical testing of **Sedaxane** involves several key stages, from sample collection to final data analysis.



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Caption: General workflow for the analytical testing of **Sedaxane**.

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